An In-Depth Technical Guide to 1,4-Dimethyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name:	*1,4-dimethyl-1H-indole-3-carbaldehyde*
CAS No.:	*170489-16-4*
Cat. No.:	*B184707*

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Abstract

This technical guide provides a comprehensive overview of **1,4-dimethyl-1H-indole-3-carbaldehyde**, a key heterocyclic building block with significant potential in medicinal chemistry and materials science. This document details the compound's chemical identity, including its CAS number and structure, and offers an in-depth exploration of its synthesis via the Vilsmeier-Haack reaction. Furthermore, a thorough analysis of its spectroscopic characteristics is presented, providing researchers with the necessary data for identification and quality control. The guide also explores the broader context of indole-3-carbaldehydes in drug discovery, highlighting the potential applications of this specific derivative as a synthetic intermediate for novel therapeutic agents.

Compound Identification and Chemical Structure

1,4-Dimethyl-1H-indole-3-carbaldehyde is a member of the indole family, a class of aromatic heterocyclic organic compounds. Its structure is characterized by a bicyclic system consisting

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of a benzene ring fused to a pyrrole ring, with methyl groups at the 1 and 4 positions and a formyl group at the 3 position.

Identifier	Value
IUPAC Name	1,4-dimethyl-1H-indole-3-carbaldehyde
CAS Number	170489-16-4[1][2]
Molecular Formula	$C_{11}H_{11}NO$[1][3]
Molecular Weight	173.21 g/mol
Canonical SMILES	CN1C=C(C=O)C2=C1C=CC=C2C
InChI	InChI=1S/C11H11NO/c1-7-5-3-4-6-8(7)12(2)10-9(6)11-13/h3-6,10-11H,1-2H3

Chemical Structure:

Caption: Chemical structure of **1,4-dimethyl-1H-indole-3-carbaldehyde**.

Synthesis: The Vilsmeier-Haack Reaction

The most common and efficient method for the synthesis of **1,4-dimethyl-1H-indole-3-carbaldehyde** is the Vilsmeier-Haack reaction. This reaction introduces a formyl group onto an electron-rich aromatic ring, such as an indole.

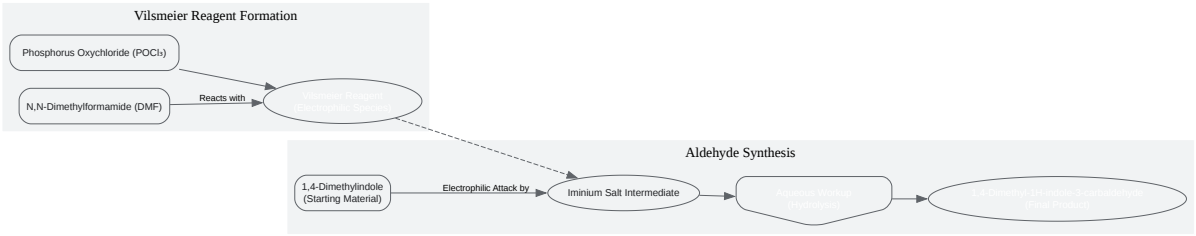
2.1. Underlying Principles

The Vilsmeier-Haack reaction proceeds in two main stages:

- Formation of the Vilsmeier Reagent: Phosphorus oxychloride ($POCl_3$) reacts with a substituted amide, typically N,N-dimethylformamide (DMF), to form a highly electrophilic chloroiminium salt known as the Vilsmeier reagent.
- Electrophilic Aromatic Substitution: The electron-rich C3 position of the 1,4-dimethylindole attacks the Vilsmeier reagent. The resulting intermediate is then hydrolyzed during aqueous workup to yield the final aldehyde product.

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The reaction's regioselectivity for the C3 position of the indole is due to the higher electron density at this position, making it the most nucleophilic site for electrophilic attack.



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Caption: Synthetic workflow for **1,4-dimethyl-1H-indole-3-carbaldehyde**.

2.2. Detailed Experimental Protocol

This protocol is adapted from established procedures for the Vilsmeier-Haack formylation of substituted indoles.

Materials:

- 1,4-Dimethylindole
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride ($POCl_3$), freshly distilled
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution

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- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ice bath
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Vilsmeier Reagent Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous DMF (3.0 equivalents). Cool the flask to 0 °C in an ice bath.
- Slowly add freshly distilled $POCl_3$ (1.2 equivalents) dropwise to the cooled DMF with vigorous stirring. Maintain the temperature below 10 °C during the addition. The formation of the Vilsmeier reagent is often indicated by a change in the solution's appearance.
- After the addition is complete, stir the mixture at 0 °C for an additional 30 minutes.
- Formylation Reaction: Dissolve 1,4-dimethylindole (1.0 equivalent) in anhydrous DCM.
- Add the solution of 1,4-dimethylindole to the prepared Vilsmeier reagent at 0 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Workup and Purification: Upon completion of the reaction, carefully pour the reaction mixture into a beaker containing crushed ice and a saturated aqueous sodium bicarbonate solution.
- Stir the mixture until the ice has melted and the evolution of gas has ceased.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.

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- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **1,4-dimethyl-1H-indole-3-carbaldehyde** as a solid.

Self-Validation: The purity of the synthesized compound should be confirmed by TLC, and its identity verified through spectroscopic methods as detailed in the following section. The melting point of the purified product should also be determined and compared to literature values.

Spectroscopic Analysis

Spectroscopic data is essential for the unambiguous identification and characterization of **1,4-dimethyl-1H-indole-3-carbaldehyde**. The following are expected characteristic spectral features based on the analysis of closely related indole-3-carbaldehyde derivatives.[4][5][6]

3.1. ^{1}H NMR Spectroscopy

The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.

Proton	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde-H	9.9 - 10.2	Singlet	-
H-2	8.2 - 8.4	Singlet	-
Aromatic-H	7.1 - 7.5	Multiplet	-
N-CH_3	3.8 - 4.1	Singlet	-
Ar-CH_3	2.5 - 2.7	Singlet	-

Rationale: The aldehyde proton is expected to be the most downfield signal due to the strong deshielding effect of the carbonyl group. The proton at the 2-position of the indole ring will also be significantly deshielded. The aromatic protons will appear as a complex multiplet in the aromatic region. The methyl protons on the nitrogen and the aromatic ring will appear as sharp singlets.

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3.2. ^{13}C NMR Spectroscopy

The carbon NMR spectrum provides information about the different carbon environments in the molecule.

Carbon	Expected Chemical Shift (δ, ppm)
C=O (Aldehyde)	184 - 186
C-3a, C-7a (Indole)	136 - 138
C-2 (Indole)	130 - 135
Aromatic-C	110 - 130
C-3 (Indole)	118 - 120
N-CH_3	33 - 36
Ar-CH_3	18 - 22

Rationale: The carbonyl carbon of the aldehyde will be the most downfield signal. The quaternary carbons of the indole ring (C-3a and C-7a) will also appear in the downfield region. The remaining aromatic carbons will resonate in the typical aromatic region. The methyl carbons will be the most upfield signals.

3.3. Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the functional groups present in the molecule.

Functional Group	Expected Wavenumber (cm^{-1})	Intensity
C=O Stretch (Aldehyde)	1650 - 1680	Strong
C-H Stretch (Aromatic)	3000 - 3100	Medium
C-H Stretch (Aliphatic)	2850 - 3000	Medium
C=C Stretch (Aromatic)	1450 - 1600	Medium-Strong

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Rationale: The most characteristic peak will be the strong absorption corresponding to the carbonyl stretch of the aldehyde. Aromatic and aliphatic C-H stretching vibrations will also be present, along with characteristic aromatic C=C stretching bands.

3.4. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Ion	Expected m/z	Comment
$[M]^+$	173	Molecular Ion
$[M-H]^+$	172	Loss of a hydrogen radical
$[M-CHO]^+$	144	Loss of the formyl group

Rationale: The molecular ion peak corresponding to the molecular weight of the compound is expected. Common fragmentation patterns for indole-3-carbaldehydes include the loss of a hydrogen atom and the loss of the entire formyl group.[7]

Applications in Drug Discovery and Development

The indole nucleus is a privileged scaffold in medicinal chemistry, found in a wide array of natural products and synthetic drugs.[8] Indole-3-carbaldehyde and its derivatives serve as versatile intermediates for the synthesis of more complex molecules with diverse biological activities.[9][10]

4.1. Role as a Synthetic Intermediate

1,4-Dimethyl-1H-indole-3-carbaldehyde is a valuable starting material for a variety of chemical transformations, allowing for the introduction of diverse functional groups and the construction of more elaborate molecular architectures. The aldehyde functionality can readily undergo reactions such as:

- Wittig and Horner-Wadsworth-Emmons reactions: to form carbon-carbon double bonds.
- Reductive amination: to introduce amine functionalities.

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- Condensation reactions: with various nucleophiles to form Schiff bases, oximes, and hydrazones.
- Oxidation: to the corresponding carboxylic acid.
- Reduction: to the corresponding alcohol.

These transformations open up pathways to a wide range of indole-based compounds with potential therapeutic applications.

4.2. Potential Therapeutic Applications

While specific biological activities of **1,4-dimethyl-1H-indole-3-carbaldehyde** are not extensively documented in publicly available literature, the broader class of indole-3-carbaldehyde derivatives has been investigated for a range of therapeutic targets, including:

- Anticancer Agents: Many indole derivatives exhibit potent anticancer activity through various mechanisms, including inhibition of tubulin polymerization, kinase inhibition, and induction of apoptosis.[8]
- Antimicrobial Agents: The indole scaffold has been incorporated into numerous compounds with antibacterial, antifungal, and antiviral properties.[6]
- Anti-inflammatory Agents: Indole derivatives have been explored as inhibitors of inflammatory pathways.
- Central Nervous System (CNS) Agents: The structural similarity of the indole nucleus to neurotransmitters like serotonin has led to the development of indole-based drugs for various CNS disorders.

The specific substitution pattern of **1,4-dimethyl-1H-indole-3-carbaldehyde**, with methyl groups at the N1 and C4 positions, can influence its pharmacokinetic and pharmacodynamic properties, potentially leading to novel compounds with improved efficacy and selectivity.

Conclusion

1,4-Dimethyl-1H-indole-3-carbaldehyde is a readily accessible and highly versatile synthetic intermediate. This guide has provided a detailed overview of its chemical properties, a reliable

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synthetic protocol, and a comprehensive analysis of its expected spectroscopic characteristics. The established importance of the indole-3-carbaldehyde scaffold in drug discovery underscores the potential of this particular derivative as a valuable building block for the development of new therapeutic agents. Researchers and scientists in the field of drug development are encouraged to explore the synthetic utility of this compound to access novel chemical matter with promising biological activities.

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